

trans-Stilbene-d2 safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *trans-Stilbene-d2*

Cat. No.: *B12393891*

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **trans-Stilbene-d2**

This guide provides comprehensive safety information for **trans-Stilbene-d2**, intended for researchers, scientists, and professionals in drug development. The data herein is compiled from various safety data sheets for trans-stilbene and its deuterated analogue. The safety profile of **trans-Stilbene-d2** is considered analogous to that of its non-deuterated counterpart, trans-stilbene.

Chemical Identification

Identifier	Data
Chemical Name	trans-Stilbene- α,α' -d2
Synonyms	trans-1,2-Diphenylethylene-d2, (E)-1,2-Diphenylethene-d2
CAS Number	5284-44-6
Unlabeled CAS	103-30-0
Chemical Formula	C ₁₄ H ₁₀ D ₂
Molecular Weight	182.26 g/mol (approx. based on D content)
Structure	(E)-C ₆ H ₅ CD=CD C ₆ H ₅

Hazard Identification and Classification

trans-Stilbene-d2 is classified as a hazardous substance. The following is a summary of its GHS classification.

Signal Word:Warning[1]

Hazard Pictograms:

-  alt text
-  alt text

Hazard Statements:

- H302: Harmful if swallowed.[1][2][3]
- H319: Causes serious eye irritation.[1][2][3][4]
- H411: Toxic to aquatic life with long lasting effects.[2]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[2][3]
- P270: Do not eat, drink or smoke when using this product.[2][3]
- P273: Avoid release to the environment.[2]
- P280: Wear protective gloves, protective clothing, and eye protection.[2][3]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[2]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[2]
- P391: Collect spillage.[2]
- P501: Dispose of contents/container to an approved waste disposal plant.[2]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of trans-stilbene, which are expected to be nearly identical for **trans-Stilbene-d2**.

Property	Value
Physical State	Solid, white to off-white crystalline powder[3][4]
Melting Point	123 - 125 °C (253 - 257 °F)[2][4]
Boiling Point	305 - 307 °C (581 - 585 °F)[2][4]
Water Solubility	0.29 mg/L[4]
Partition Coefficient (log Pow)	4.81[4]
Density	0.97 g/cm ³ at 25 °C[2]
Odor	Odorless[3][5]

Toxicological Information

The toxicological properties of **trans-Stilbene-d2** have not been exhaustively investigated; however, the data for trans-stilbene provides a strong basis for assessment.

Toxicity Metric	Value	Species
Oral LD50	920 mg/kg[4][6]	Mouse
Oral LD50	>500.1 mg/kg[2]	Not specified
LC50 (Toxicity to fish)	2 mg/L (96 h)[2]	Not specified

- Primary Routes of Entry: Inhalation, ingestion, skin, and eyes.[4]
- Acute Effects: Harmful if swallowed.[1][3][4] Causes serious eye irritation.[1][3][4] May cause skin irritation and respiratory tract irritation.[1][4]
- Carcinogenicity: Not identified as a probable, possible, or confirmed human carcinogen by IARC or ACGIH.[2][4]

- Mutagenicity: Shows genotoxicity in vitro in the Histidine reversion (Ames) test.[\[2\]](#)[\[4\]](#)

Experimental Protocols and Handling

Personal Protective Equipment (PPE)

- Eye Protection: Use safety glasses with side-shields or goggles approved under standards such as NIOSH (US) or EN 166 (EU).[\[2\]](#)[\[5\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[\[3\]](#)[\[7\]](#) Gloves must be inspected before use and disposed of properly after.[\[2\]](#)
- Respiratory Protection: If dust is generated, use a respirator with a dust filter.[\[8\]](#) Ensure adequate ventilation, such as a fume hood or other local exhaust ventilation.[\[4\]](#)[\[7\]](#)

Safe Handling and Storage

- Handling: Avoid contact with skin and eyes.[\[4\]](#) Avoid the formation of dust and aerosols.[\[4\]](#)[\[7\]](#) Do not eat, drink, or smoke when using this product.[\[3\]](#)[\[7\]](#) Wash hands thoroughly after handling.[\[3\]](#)
- Storage: Store in a cool, dry, and well-ventilated place at room temperature.[\[3\]](#)[\[4\]](#) Keep containers tightly closed.[\[1\]](#)[\[7\]](#) Protect from light, as it can undergo photochemical reactions.[\[3\]](#)[\[4\]](#)
- Deuterated Compound Specifics: To maintain isotopic purity, handle the compound under an inert atmosphere (e.g., argon or nitrogen) and use dry solvents and glassware.[\[9\]](#) Store in well-sealed containers, such as amber vials with septum caps, to protect from atmospheric moisture.[\[9\]](#)

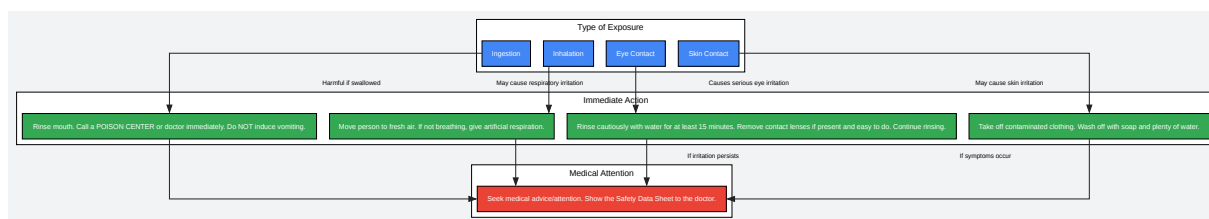
Accidental Release Measures

- Personal Precautions: Use personal protective equipment.[\[4\]](#) Ensure adequate ventilation. Avoid breathing dust.[\[4\]](#)
- Environmental Precautions: Do not let the product enter drains.[\[1\]](#)[\[4\]](#) Avoid release into the environment.[\[2\]](#)

- Cleaning Methods: For spills, sweep up the solid material, avoiding dust generation.[5] A damp paper towel can be used to wipe up dust.[3] Place the material into a suitable, sealed container for disposal.[3][4] Wash the spill site after material pickup is complete.[3]

First-Aid and Emergency Procedures

The following diagram outlines the recommended first-aid procedures in case of exposure to **trans-Stilbene-d2**.



[Click to download full resolution via product page](#)

Caption: First-aid workflow for different exposure routes to **trans-Stilbene-d2**.

Stability and Reactivity

- Chemical Stability: The product is chemically stable under standard ambient conditions (room temperature).[2]
- Conditions to Avoid: Heat, dust formation, and exposure to sunlight.[3][8]

- Incompatible Materials: Strong oxidizing agents and halogens.[3][7]
- Hazardous Decomposition Products: When heated to decomposition, it may emit toxic fumes, carbon monoxide, and carbon dioxide.[3][8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. gustavus.edu [gustavus.edu]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. trans-Stilbene SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 4. lgcstandards.com [lgcstandards.com]
- 5. durhamtech.edu [durhamtech.edu]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. fishersci.com [fishersci.com]
- 8. spectrumchemical.com [spectrumchemical.com]
- 9. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [trans-Stilbene-d2 safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12393891#trans-stilbene-d2-safety-data-sheet>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com